

An In-depth Technical Guide to the Safety and Handling of 2-Bromothiazole

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Compound of Interest

Compound Name: 2-Bromothiazole

Cat. No.: B021250

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **2-Bromothiazole** (CAS No. 3034-53-5), a versatile heterocyclic building block utilized in pharmaceutical and chemical synthesis. Due to its hazardous properties, strict adherence to the following procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Classification

2-Bromothiazole is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2][3]
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][2][3]
Flammable Liquids	4	H227: Combustible liquid.[3]

Signal Word: Warning[1][2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromothiazole** is crucial for safe storage and handling.

Table 2: Physical and Chemical Properties of **2-Bromothiazole**

Property	Value
Molecular Formula	C ₃ H ₂ BrNS
Molecular Weight	164.02 g/mol
Appearance	Colorless to pale yellow or orange-brown liquid[4]
Boiling Point	171 °C (lit.)[5]
Density	1.82 g/mL at 25 °C (lit.)[5]
Refractive Index	n _{20/D} 1.593 (lit.)[5]
Flash Point	63 °C (145.4 °F)[2]
Solubility	Insoluble in water. Soluble in organic solvents like Chloroform and Dichloromethane.[4]

Toxicological Information

While **2-Bromothiazole** is known to be an irritant, comprehensive quantitative toxicological data is limited. The toxicological properties have not been fully investigated.^[2]

Table 3: Acute Toxicity Data

Exposure Route	Result
Oral	No data available ^[1] ^[2]
Dermal	No data available ^[1] ^[2]
Inhalation	No data available ^[1] ^[2]

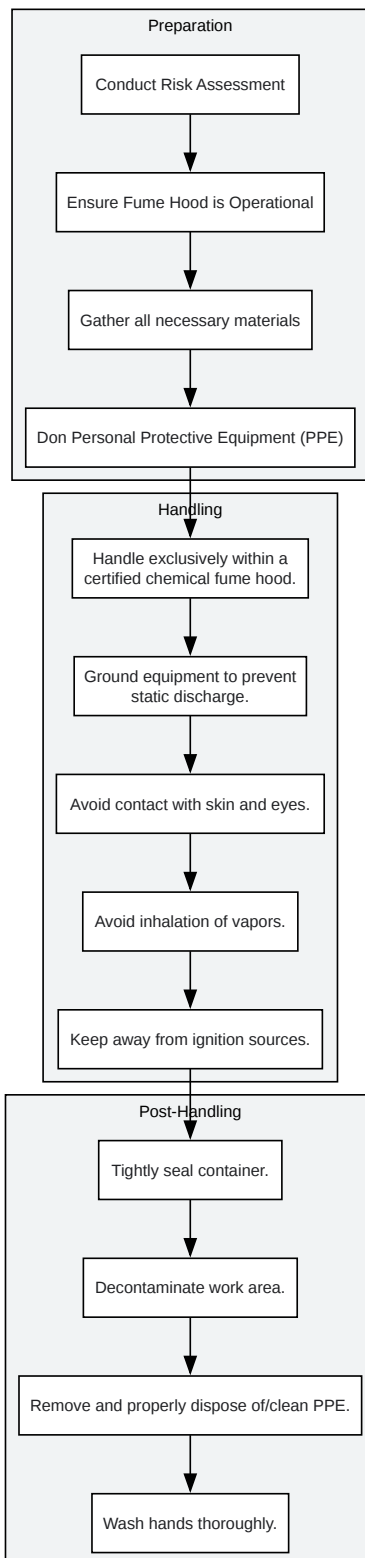
Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.^[2]^[6]

Safe Handling and Storage

Standard Operating Procedure for Handling

Adherence to a strict handling protocol is mandatory to minimize exposure risk.

Standard Operating Procedure for Handling 2-Bromothiazole

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Handling Workflow

Storage Conditions

Proper storage is critical to maintain the stability and integrity of **2-Bromothiazole**.

- Temperature: Store in a cool, dry, and well-ventilated area, with some sources recommending refrigeration (2-8°C).[4][6]
- Container: Keep the container tightly closed.[1][6]
- Incompatibilities: Store away from strong oxidizing agents.[2][6]
- Ignition Sources: Keep away from heat, sparks, and open flames.[2][6]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are the primary means of preventing exposure.

- Engineering Controls: Always handle **2-Bromothiazole** in a well-ventilated area, preferably within a chemical fume hood.[1] Ensure that eyewash stations and safety showers are readily accessible.[2]
- Personal Protective Equipment:

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).[1][2]
Skin	Chemical-resistant gloves (e.g., nitrile) must be worn.[1] Wear a lab coat, and for larger quantities, consider an apron or chemical-resistant suit.[7]
Respiratory	If a fume hood is not available or if exposure limits are exceeded, use a NIOSH-approved full-face respirator with appropriate cartridges.[1][2]

First Aid Measures

In the event of exposure, immediate action is required.

Table 5: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Fire-Fighting Measures

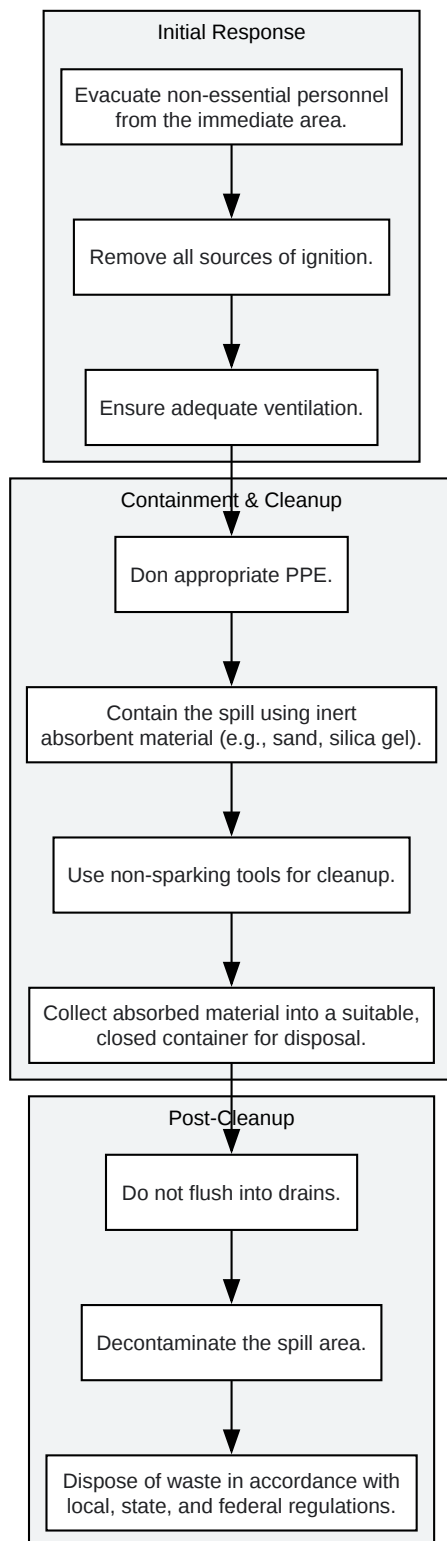
2-Bromothiazole is a combustible liquid.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][2] Water spray or water mist may be used to cool closed containers.[2]
- Hazardous Combustion Products: Combustion may produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), hydrogen halides, and sulfur oxides.[2][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Accidental Release Measures

In the event of a spill, follow these emergency procedures.

Emergency Response Protocol for a 2-Bromothiazole Spill

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Spill Response Workflow

Disposal Considerations

Waste from **2-Bromothiazole** is classified as hazardous.[4] Dispose of the chemical and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or the environment.[1][4]

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling **2-Bromothiazole**. The information provided is based on currently available data and may be subject to revision.

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